

physicochemical properties of 1,4-butanediol diglycidyl ether

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Compound of Interest

Compound Name: 1,4-Butanediol diglycidyl ether

Cat. No.: B7798787

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An In-depth Technical Guide to the Physicochemical Properties of **1,4-Butanediol Diglycidyl Ether** (BDDGE)

Foreword: A Senior Application Scientist's Perspective

1,4-Butanediol diglycidyl ether, commonly known as BDDGE, is a molecule of significant utility, bridging the gap between material science and biomedical applications. In my years of experience, I've seen it employed primarily as a reactive diluent to tame the viscosity of unruly epoxy formulations and, more critically, as a premier crosslinking agent for creating sophisticated hydrogels. Its dual-ended reactive epoxide groups are the key to its functionality, allowing it to form stable ether linkages that build robust, three-dimensional polymer networks.

This guide is structured to provide a comprehensive understanding of BDDGE, moving from its fundamental identity and properties to its chemical behavior, analysis, and safe handling. The intent is not merely to present data but to explain the causality behind these properties and the rationale for the analytical methods used to characterize them. For researchers in drug development and biomaterials, understanding the purity, reactivity, and residual analysis of BDDGE is paramount, as these factors directly impact the safety, stability, and efficacy of the final product, be it a dermal filler or a scaffold for tissue engineering.

Molecular Identity and Structure

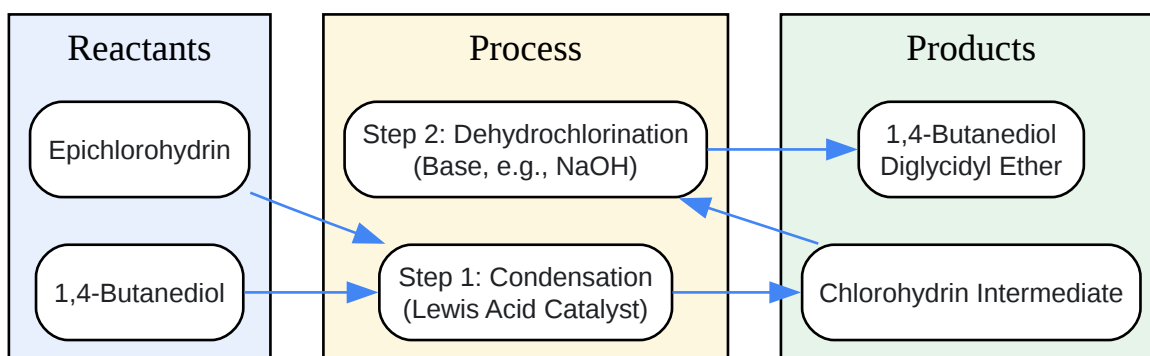
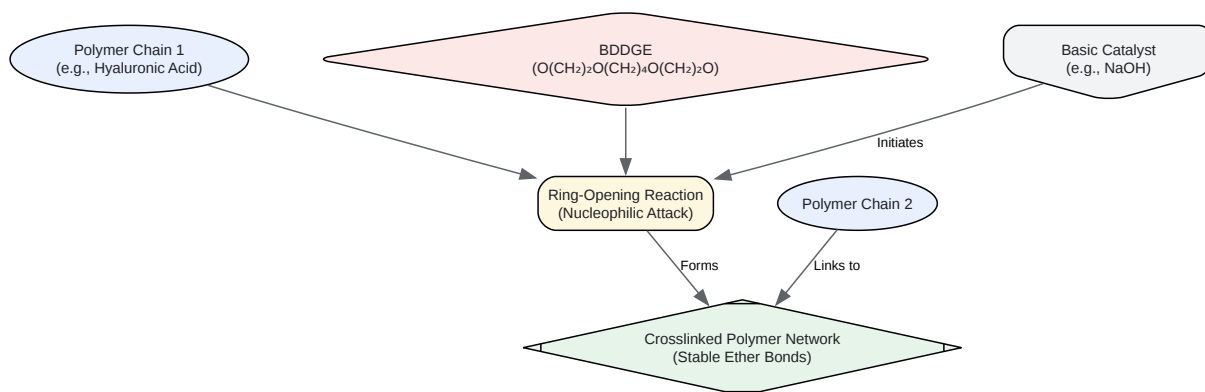
1,4-Butanediol diglycidyl ether is a long-chain, aliphatic diepoxide. It is most frequently used as a homobifunctional crosslinking agent and a reactive diluent for epoxy resins.^{[1][2]} Its chemical structure features a flexible four-carbon butanediol core flanked by two glycidyl ether groups. These terminal epoxide rings are the sites of its chemical reactivity.

Common Synonyms:

- 1,4-Bis(2,3-epoxypropoxy)butane^{[3][4]}
- 1,4-Bis(glycidyloxy)butane^[3]
- Tetramethylene glycol diglycidyl ether^{[3][5]}
- BDDE^[5]

Key Identifiers:

- CAS Number: 2425-79-8^{[4][6]}
- IUPAC Name: 2-[[4-(2-oxiranylmethoxy)butoxy]methyl]oxirane
- Molecular Formula: C₁₀H₁₈O₄^{[4][7]}
- InChIKey: SHKUUQIDMUMQQK-UHFFFAOYSA-N^[7]



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